

An In-depth Technical Guide to 2-Methoxy-3,5-dimethylpyrazine

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Compound of Interest

Compound Name: 2-Methoxy-3,5-dimethylpyrazine

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Introduction

2-Methoxy-3,5-dimethylpyrazine is a heterocyclic organic compound belonging to the class of methoxypyrazines. It is a potent aroma compound with a very low odor threshold, primarily known for its strong musty, moldy, and earthy scent.^[1] This compound is a significant contributor to the "corky" taint in wine, second only to 2,4,6-trichloroanisole (TCA).^[1] Its presence has also been detected in other products such as coffee and can be produced by certain bacteria, such as *Rhizobium excellensis*.^[1] This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and known biological interactions of **2-Methoxy-3,5-dimethylpyrazine**.

Core Chemical Properties

The fundamental chemical and physical properties of **2-Methoxy-3,5-dimethylpyrazine** are summarized in the tables below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Table 1: General and Physical Properties

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[1]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1][2][3][4]
Molecular Weight	138.17 g/mol	[1][2][3][4][5]
Boiling Point	177.72 °C (estimated)	[6]
Melting Point	Not available	
Density	1.043 g/cm ³ (predicted)	
Vapor Pressure	1.383 mmHg @ 25 °C (estimated)	[6]
Solubility	Soluble in alcohol; Water solubility: 1633 mg/L @ 25 °C (estimated)	[6]
logP (o/w)	1.672 (estimated)	[6]

Table 2: Spectroscopic and Analytical Data

Data Type	Details	Source
Kovats Retention Index (Non-polar column)	1040, 1054, 1055	[2][5]
Kovats Retention Index (Polar column)	1417, 1423, 1433, 1450	[2][5]

Synthesis and Experimental Protocols

The synthesis of **2-Methoxy-3,5-dimethylpyrazine** can be achieved through the methylation of its corresponding hydroxyl precursor, 2-hydroxy-3,5-dimethylpyrazine.[7]

Experimental Protocol: Synthesis via Methylation of 2-Hydroxy-3,5-dimethylpyrazine

This protocol is based on the general synthesis of methoxypyrazines and is adapted for **2-Methoxy-3,5-dimethylpyrazine**.

Materials:

- 2-Hydroxy-3,5-dimethylpyrazine
- A suitable methylating agent (e.g., dimethyl sulfate, methyl iodide)
- A suitable base (e.g., sodium hydride, potassium carbonate)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran, dimethylformamide)
- Quenching solution (e.g., saturated ammonium chloride)
- Extraction solvent (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-hydroxy-3,5-dimethylpyrazine in the chosen anhydrous aprotic solvent.
- **Deprotonation:** Cool the solution in an ice bath and add the base portion-wise with stirring. Allow the mixture to stir for a specified time to ensure complete deprotonation of the hydroxyl group.
- **Methylation:** Slowly add the methylating agent to the reaction mixture, maintaining the low temperature. After the addition is complete, allow the reaction to warm to room temperature and stir for several hours or until completion, as monitored by thin-layer chromatography (TLC).
- **Work-up:** Carefully quench the reaction by the slow addition of the quenching solution. Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with the extraction solvent.

- Purification: Combine the organic extracts and wash with brine. Dry the organic layer over the drying agent, filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by column chromatography on silica gel or by distillation.

Characterization:

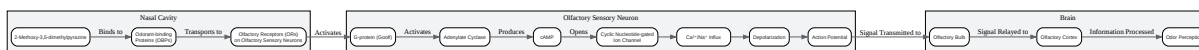
The final product should be characterized by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific research detailing the direct involvement of **2-Methoxy-3,5-dimethylpyrazine** in distinct cellular or biochemical signaling pathways beyond its role as an odorant. Its primary known biological effect is the stimulation of the olfactory system, leading to the perception of its characteristic aroma.

Sensory Perception: The Olfactory Signaling Pathway

The perception of **2-Methoxy-3,5-dimethylpyrazine**'s aroma is mediated by the olfactory system. This complex process begins with the interaction of the volatile molecule with olfactory receptors in the nasal cavity and culminates in the processing of this information by the brain. A simplified representation of this pathway is provided below.



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A simplified diagram of the general olfactory signaling pathway initiated by an odorant molecule like **2-Methoxy-3,5-dimethylpyrazine**.

Conclusion

2-Methoxy-3,5-dimethylpyrazine is a well-characterized aroma compound with significant implications in the food and beverage industry. While its basic chemical properties are established, further research is needed to elucidate its potential roles in biological systems beyond olfaction. The provided synthesis protocol offers a foundation for researchers to produce this compound for further study. A deeper understanding of its interactions with biological targets could open new avenues for research in sensory science and potentially other areas of drug development.

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